

Operational Guide: Safe Disposal and Handling of NCT-501 Hydrochloride

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Compound of Interest

Compound Name: NCT 501 hydrochloride

Cat. No.: B1573836

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Executive Directive

NCT-501 Hydrochloride is a potent, selective inhibitor of Aldehyde Dehydrogenase 1A1 (ALDH1A1).^{[1][2][3][4]} Due to its biological activity (IC₅₀ ~40 nM) and the presence of a fluorinated moiety, it must be managed as Hazardous Chemical Waste.

CRITICAL PROHIBITION: Under no circumstances shall NCT-501 HCl (solid or solution) be discharged into municipal sewer systems, sinks, or general trash. All disposal must follow a "Cradle-to-Grave" tracking approach consistent with RCRA (Resource Conservation and Recovery Act) standards for non-listed pharmaceutical waste.^[5]

Chemical Profile & Hazard Identification

Effective disposal begins with understanding the physicochemical properties that dictate waste stream segregation.

Property	Specification	Operational Implication
Compound Name	NCT-501 Hydrochloride	Primary Identifier
CAS Number	2080306-22-3 (HCl salt)	Use for waste manifesting
Molecular Formula	C ₂₁ H ₃₃ ClN ₆ O ₃ (HCl salt)	Contains Chlorine & Fluorine
Solubility	DMSO (~100 mM), Water (~100 mM)	Soluble in aqueous & organic streams
Hazard Class	Acute Tox. 4 (Oral); Irritant	Handle as High Potency Compound (HPC)
Halogen Content	YES (Fluorine on benzyl ring)	MUST go to Halogenated Waste stream if in organic solvent



Expert Insight: The presence of the Fluorine atom in the 4-fluorobenzyl group is a critical detail often overlooked. When NCT-501 is dissolved in organic solvents (like DMSO), it must be segregated into Halogenated Organic Waste containers. Incinerating fluorinated compounds in non-specialized kilns can release hydrofluoric acid (HF), damaging facility scrubbers.

Waste Stream Segregation Protocol

This protocol utilizes a "Source-Separation" strategy to minimize cross-contamination and disposal costs.

A. Solid Waste (Pure Compound & Debris)

- Scope: Expired powder, empty vials with residual dust, and heavily contaminated weighing boats.
- Protocol:

- Do not attempt to dissolve solid waste for liquid disposal.
- Place the original vial/container inside a clear polyethylene bag (primary containment).
- Seal and place into the Solid Hazardous Waste Drum (typically black or yellow barrel).
- Labeling: Must read "Solid Waste: Toxic, Organic Debris (NCT-501 HCl)."

B. Liquid Waste (Stock Solutions - High Conc.)

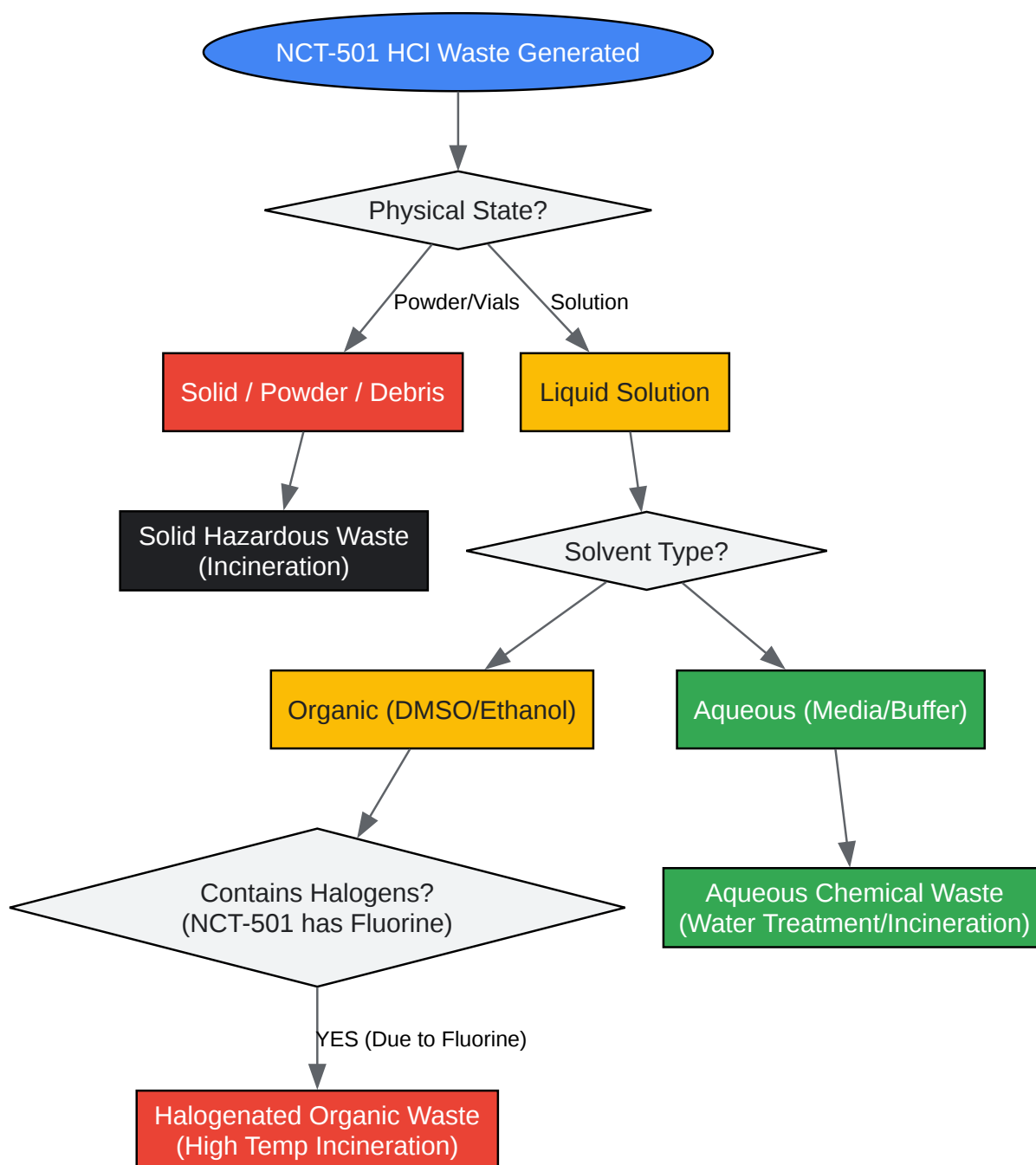
- Scope: Mother liquors, expired DMSO stock solutions ($>1\ \mu\text{M}$).
- Protocol:
 - Transfer liquid into the Halogenated Organic Solvent carboy.
 - Why Halogenated? Even though DMSO is non-halogenated, the dissolved NCT-501 contains Fluorine. Mixing this with non-halogenated solvents (like Acetone/Methanol) renders the entire container "Halogenated" by regulatory standards.
 - Container Material: High-Density Polyethylene (HDPE) or Glass. Avoid standard LDPE for long-term DMSO storage as it can leach.

C. Aqueous Waste (Experimental Media - Low Conc.)

- Scope: Cell culture media or buffers containing trace NCT-501 ($<10\ \mu\text{M}$).
- Protocol:
 - Do not bleach. Bleach is for biological decontamination, not chemical neutralization. Bleach can react with the amine groups in NCT-501 to form chloramines (toxic vapors).
 - Collect in Aqueous Hazardous Waste carboys.
 - If the media contains viable human cells and NCT-501, it is Mixed Waste. Chemically deactivate the cells (e.g., with 4% PFA) if permitted by EHS, or dispose of as "Chemical Waste with Potential Biohazard" for incineration.

Disposal Decision Logic (Visualization)

The following diagram illustrates the decision matrix for segregating NCT-501 waste streams.



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Figure 1: Decision tree for segregating NCT-501 waste based on physical state and solvent composition.

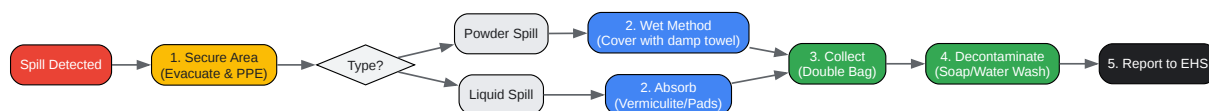
Emergency Spill Response Protocol

In the event of a spill, immediate containment prevents environmental contamination and personnel exposure.

PPE Required: Nitrile gloves (double-gloved), lab coat, safety goggles, and N95 respirator (if powder is aerosolized).

Step-by-Step Response:

- Isolate: Evacuate the immediate 3-meter radius. Mark the area.
- Powder Spill:
 - Do not dry sweep (creates dust).
 - Cover spill with wet paper towels (dampened with water) to prevent aerosolization.
 - Scoop damp material into a hazardous waste bag.
 - Clean surface with 70% Ethanol.
- Liquid Spill (DMSO Stock):
 - DMSO penetrates skin rapidly, carrying the NCT-501 with it. Do not touch directly.
 - Cover with an absorbent pad or vermiculite.
 - Place soaked absorbents into Solid Hazardous Waste.
 - Wash the surface with soap and water (3x) to remove oily DMSO residue.



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Figure 2: Operational workflow for managing NCT-501 spills to ensure containment and safety.

References

- US Environmental Protection Agency (EPA). (2023). Management of Hazardous Waste Pharmaceuticals. Retrieved from [\[Link\]](#)
- PubChem. (2023). NCT-501 Compound Summary (CID 124201852).[6] Retrieved from [\[Link\]](#)

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Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. NCT-501|cas 1802088-50-1| DC Chemicals [[dcchemicals.com](https://www.dcchemicals.com)]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. dep.wv.gov [dep.wv.gov]
- 6. NCT 501 hydrochloride | Aldehyde Dehydrogenases | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
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